

Application Note: High-Efficiency C4-Functionalization of 8-Fluoro-5-Methylquinazoline

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Compound of Interest

Compound Name: 4-Chloro-8-fluoro-5-methylquinazoline

Cat. No.: B15271246

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Introduction & Strategic Analysis

The quinazoline scaffold is a privileged structure in kinase inhibitor design (e.g., EGFR, VEGFR inhibitors). However, the specific substitution pattern of 8-fluoro-5-methylquinazoline presents a unique dichotomy of electronic activation and steric deactivation that challenges standard synthetic protocols.

This guide details the functionalization of the C4 position, a critical vector for introducing solubility-enhancing groups or pharmacophores.

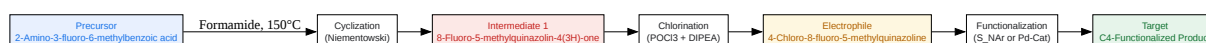
Structural Determinants of Reactivity

- **Electronic Activation (The 8-Fluoro Effect):** The fluorine atom at C8 exerts a strong inductive electron-withdrawing effect (-I). This destabilizes the pyrimidine ring, significantly increasing the electrophilicity at the C4 position compared to the non-fluorinated parent. This theoretically accelerates nucleophilic attack.

- **Steric Deactivation (The 5-Methyl Peri-Effect):** The methyl group at C5 is in the peri-position relative to the C4 reaction center. This creates a severe steric clash for incoming nucleophiles, particularly during the formation of the tetrahedral Meisenheimer intermediate in S_NAr reactions.
- **Net Reactivity:** While the 8-F activates the ring, the 5-Me steric block is the dominant kinetic factor. Standard room-temperature S_NAr protocols often result in stalled conversion or hydrolysis side-products. Successful functionalization requires energy-transfer methods (Microwave) or transition-metal catalysis (Buchwald-Hartwig) to overcome the activation energy barrier imposed by the 5-methyl group.

Synthetic Workflow Overview

The functionalization strategy relies on the conversion of the stable 4(3H)-one intermediate to the reactive 4-chloro species, followed by displacement.



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Caption: Step-wise synthetic pathway from anthranilic acid precursor to C4-functionalized target.

Detailed Experimental Protocols

Protocol A: Synthesis of the Electrophile (4-Chloro Intermediate)

Rationale: The 5-methyl group hinders the tautomeric shift required for chlorination. The addition of a tertiary amine base (DIPEA) facilitates the formation of the active phosphoryl species.

Materials:

- 8-Fluoro-5-methylquinazolin-4(3H)-one (1.0 equiv)

- Phosphorus oxychloride (POCl_3) (5.0 - 8.0 equiv)
- N,N-Diisopropylethylamine (DIPEA) (1.5 equiv)
- Solvent: Anhydrous Toluene (optional, can run neat)

Procedure:

- Setup: Charge a dry round-bottom flask with the quinazolinone starting material.
- Addition: Add POCl_3 carefully under argon. Add DIPEA dropwise (Exothermic!).
- Reaction: Heat the mixture to reflux (105-110 °C).
 - Note: Unlike unhindered quinazolines, this substrate requires 4–6 hours for completion due to the 5-Me steric block.
- Monitoring: Monitor by TLC (EtOAc/Hexane) or LCMS. Look for the disappearance of the starting material ($M+H = 179$) and appearance of the chloride ($M+H = 197/199$).
- Workup (Critical):
 - Cool to RT. Concentrate under reduced pressure to remove excess POCl_3 .
 - Azeotrope: Add toluene and re-concentrate (2x) to remove traces of acid.
 - Quench: Pour the residue slowly into crushed ice/saturated NaHCO_3 with vigorous stirring. Maintain $\text{pH} > 7$ to prevent hydrolysis back to the quinazolinone.
 - Extract with DCM, dry over Na_2SO_4 , and concentrate.
 - Storage: Use immediately or store at -20°C under Argon. The 8-F group makes the C4-Cl bond labile to hydrolysis.

Protocol B: $\text{S}_\text{N}\text{Ar}$ Functionalization (Nucleophilic Displacement)

Scope: Suitable for primary amines, unhindered secondary amines, and anilines.

Materials:

- **4-Chloro-8-fluoro-5-methylquinazoline** (1.0 equiv)
- Nucleophile (Amine) (1.2 - 1.5 equiv)
- Base: DIPEA or K₂CO₃ (2.0 equiv)
- Solvent: Isopropanol (IPA) or N-Methyl-2-pyrrolidone (NMP)

Procedure:

- Solvent Selection:
 - Standard: IPA is preferred for cleaner workups (product often precipitates).
 - Difficult Substrates: Use NMP or DMF if high temperature (>100°C) is required.
- Reaction:
 - Dissolve chloride in solvent (0.2 M). Add base and amine.[\[1\]](#)[\[2\]](#)
 - Condition 1 (Mild): Heat to 80°C for 2–4 hours.
 - Condition 2 (Forced): If conversion is <50% after 2 hours, transfer to a microwave vial. Irradiate at 120°C for 20 minutes.
- Workup:
 - IPA Method: Cool to 0°C. The product often crystallizes. Filter and wash with cold ether.
 - NMP Method: Dilute with water, extract with EtOAc. Wash organic layer with LiCl (5% aq) to remove NMP.

Protocol C: Palladium-Catalyzed Amination (Buchwald-Hartwig)

Scope: Required for sterically hindered amines, electron-poor anilines, or when S_NAr fails due to the 5-Me peri-effect.

Materials:

- Catalyst: Pd₂(dba)₃ (2 mol%)
- Ligand: Xantphos or BrettPhos (4 mol%)
 - Why: These wide-bite-angle ligands are effective for coupling sterically hindered substrates.
- Base: Cs₂CO₃ (2.0 equiv)
- Solvent: 1,4-Dioxane (anhydrous, degassed)

Procedure:

- Degassing: Sparge 1,4-dioxane with Argon for 15 minutes.
- Assembly: In a glovebox or under Argon stream, combine Chloride (1.0 equiv), Amine (1.2 equiv), Base, Pd source, and Ligand in a sealed tube.
- Reaction: Heat to 100°C overnight.
- Purification: Filter through a Celite pad. Concentrate and purify via flash chromatography.

Data & Troubleshooting

Comparative Reaction Conditions Table

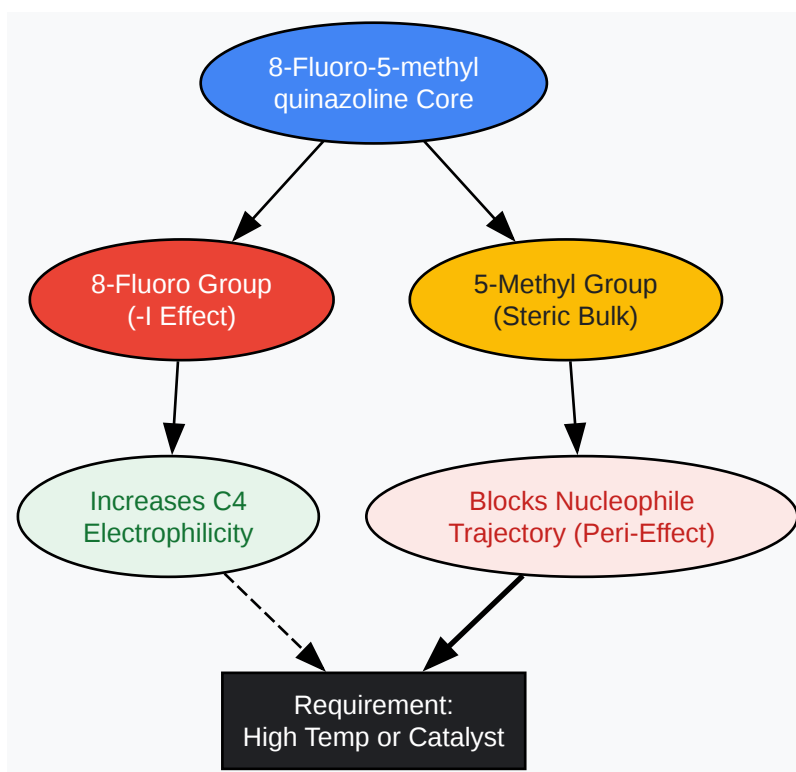
Nucleophile Type	Method	Temp/Time	Expected Yield	Notes
Primary Alkyl Amine	SNAr (IPA)	80°C / 2 h	85-95%	Usually overcomes steric hindrance thermally.
Cyclic Sec. Amine (e.g., Morpholine)	SNAr (DMF)	100°C / 4 h	70-85%	5-Me clash is significant; requires polar aprotic solvent.
Electron-Poor Aniline	Pd-Cat (Buchwald)	100°C / 12 h	60-80%	SNAr is too slow; Pd-catalysis essential.
Bulky Amine (e.g., t-Butylamine)	Microwave SNAr	140°C / 30 min	40-60%	High energy required; hydrolysis is a competing risk.

Troubleshooting Guide

- Issue: Hydrolysis to Quinazolinone.
 - Cause: Traces of water in solvent or un-neutralized acid from POCl₃ step. The 8-F group makes the C4-Cl highly susceptible to attack by water.
 - Fix: Use anhydrous solvents (stored over molecular sieves). Ensure DIPEA is fresh.
- Issue: Regioselectivity (C2 vs C4).
 - Observation: Nucleophilic attack at C2 is theoretically possible but kinetically disfavored compared to C4.
 - Confirmation: C4 substitution is generally >95% selective. If C2 attack is observed (rare), lower the temperature and switch to a non-polar solvent (DCM) if solubility permits.

Mechanistic Visualization

The following diagram illustrates the steric conflict (Peri-Effect) and the electronic activation that dictates the reaction outcome.



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Caption: Interplay of electronic activation (8-F) and steric hindrance (5-Me) necessitating optimized conditions.

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